

Carbarsone: A Technical Overview of its N-Phenylurea Classification, Synthesis, and Antiprotozoal Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbarsone

Cat. No.: B1668337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Carbarsone, a pentavalent arsenical compound, has a history of use as an antiprotozoal agent. This technical guide provides an in-depth analysis of its classification as an N-phenylurea compound, a detailed experimental protocol for its synthesis, and an exploration of its mechanism of action. Quantitative data are presented in tabular format for clarity. Furthermore, visual representations of its proposed mechanism of action and a general experimental workflow for antiprotozoal drug screening are provided using Graphviz diagrams to facilitate understanding.

Chemical Classification of Carbarsone

Carbarsone, chemically known as [4-(carbamoylamino)phenyl]arsonic acid, is definitively classified as an N-phenylurea compound. This classification is based on its core chemical structure, which features a urea moiety (-NH-CO-NH-) where one of the nitrogen atoms is directly bonded to a phenyl group. This structural characteristic is the defining feature of N-phenylurea derivatives. The presence of the arsonic acid group (-AsO(OH)₂) on the phenyl ring makes **Carbarsone** an organoarsenic compound.

The systematic IUPAC name for **Carbarstone** is [4-(carbamoylamino)phenyl]arsonic acid. Its chemical structure is as follows:

Quantitative Data

A summary of key quantitative data for **Carbarstone** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ AsN ₂ O ₄	[1][2]
Molecular Weight	260.08 g/mol	[1][2]
Melting Point	174 °C	[1]
Oral LD ₅₀ (rat)	510 mg/kg	[1]
Appearance	White to slightly off-white crystalline powder	
Solubility	Slightly soluble in water and alcohol	

Experimental Protocols

Synthesis of Carbarstone

The synthesis of **Carbarstone** can be achieved through the reaction of arsanilic acid with potassium cyanate in an acidic aqueous solution. The following is a detailed experimental protocol adapted from the chemical literature.

Materials:

- p-Arsanilic acid
- Potassium cyanate (KOCN)
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution

- Decolorizing carbon
- Distilled water
- Erlenmeyer flasks
- Beakers
- Buchner funnel and filter paper
- Heating and stirring apparatus
- pH indicator paper

Procedure:

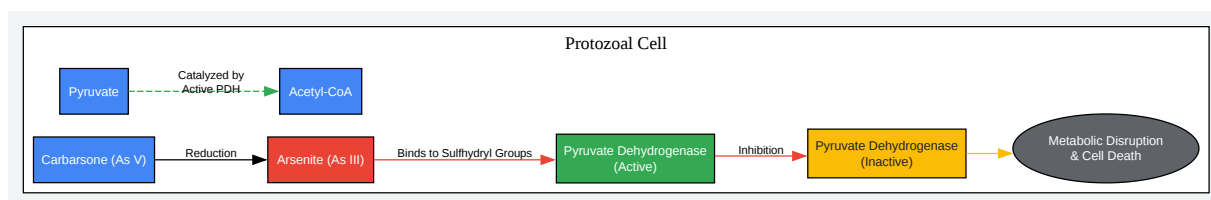
- Preparation of Arsanilic Acid Solution: In a suitable Erlenmeyer flask, dissolve p-arsanilic acid in a slight excess of dilute sodium hydroxide solution.
- Reaction with Potassium Cyanate: To the alkaline solution of arsanilic acid, add a solution of potassium cyanate in water. The molar ratio of potassium cyanate to arsanilic acid should be approximately 1.1:1.
- Acidification: Cool the reaction mixture in an ice bath and slowly add concentrated hydrochloric acid with constant stirring until the solution is acidic to Congo red indicator paper. This will cause the precipitation of **Carbarsone**.
- Purification:
 - Collect the crude **Carbarsone** precipitate by vacuum filtration using a Buchner funnel.
 - Wash the precipitate with cold distilled water.
 - To further purify, dissolve the crude product in a minimal amount of warm dilute sodium hydroxide solution.
 - Add a small amount of decolorizing carbon, stir for 5-10 minutes, and filter the hot solution to remove the carbon.

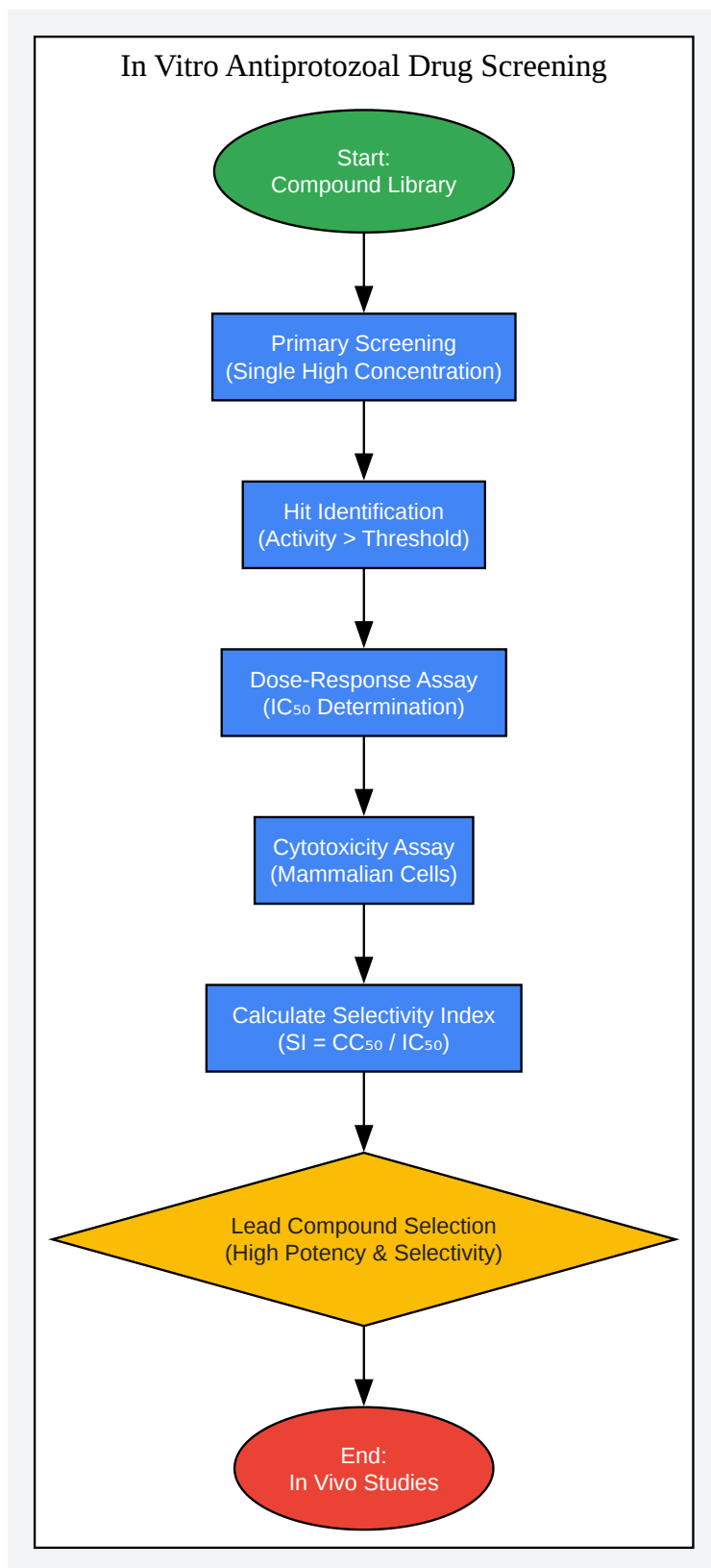
- Re-precipitate the **Carbarsone** by acidifying the filtrate with hydrochloric acid as described in step 3.
- Drying: Collect the purified **Carbarsone** by vacuum filtration, wash with cold distilled water, and dry in a desiccator over a suitable drying agent.

Mandatory Visualizations

Proposed Mechanism of Action of Arsenicals

The antiprotozoal activity of pentavalent arsenicals like **Carbarsone** is believed to involve their in vivo reduction to the more toxic trivalent form. Trivalent arsenicals are known to inhibit sulfhydryl-containing enzymes that are crucial for parasite metabolism. A key target is the pyruvate dehydrogenase (PDH) complex, an essential enzyme in carbohydrate metabolism.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. The gas-chromatographic determination of arsanilic acid and carbarsone in animal feeding stuffs - Analyst (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Carbarsone: A Technical Overview of its N-Phenylurea Classification, Synthesis, and Antiprotozoal Action]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668337#carbarsone-s-classification-as-an-n-phenylurea-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

